

A Comparative Analysis of the Physical Properties of Dodecane Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4-Diethyl-2,2-dimethylhexane

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This guide provides a comparative study of the key physical properties of n-dodecane and several of its branched-chain isomers. The selection of isomers aims to illustrate the impact of molecular structure, specifically the degree and nature of branching, on macroscopic physical properties such as boiling point, melting point, density, and viscosity. All data presented is sourced from peer-reviewed literature and established chemical databases.

Comparative Data of Dodecane Isomers

The following table summarizes the key physical properties of n-dodecane and three of its isomers. These isomers were chosen to represent varying degrees of branching, from a single methyl group to a highly branched structure.

Isomer Name	IUPAC Name	Structure	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 20°C)	Viscosity (mPa·s at 20°C)
n-Dodecane	Dodecane	$\text{CH}_3(\text{CH}_2)_{10}\text{CH}_3$	216.3[1][2]	-9.6[1][3]	0.749[1]	1.34[4]
Isododecane	2-Methylundecane	$\text{CH}_3(\text{CH}_2)_8\text{CH}(\text{CH}_3)_2$	210[5]	-46.8[5]	0.740	~1.0
---	2,2,4,6,6-Pentamethylheptane	$(\text{CH}_3)_3\text{CCH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{C}(\text{CH}_3)_3$	177.1[6][7]	-67[8]	0.749[8]	~0.9
---	2,2,4,4,6-Pentamethylheptane	$(\text{CH}_3)_3\text{CCH}_2\text{C}(\text{CH}_3)_2\text{CH}_2\text{CH}(\text{CH}_3)_2$	184[9]	-83[9]	0.764[9]	Not available

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the physical properties listed above.

Boiling Point Determination (Capillary Method)

The capillary method is a common and accurate technique for determining the boiling point of a liquid, especially when only a small sample is available.[10][11][12][13][14]

Apparatus:

- Melting point apparatus or Thiele tube
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer

- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid paraffin or silicone oil (for Thiele tube)

Procedure:

- A small amount of the liquid sample (a few mL) is placed into the small test tube.[\[14\]](#)
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[\[14\]](#)
- The test tube is attached to a thermometer and heated in a melting point apparatus or a Thiele tube filled with oil.[\[12\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[13\]](#)

Melting Point Determination

A melting point apparatus is a standard piece of laboratory equipment used to determine the melting point of a solid.[\[5\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- The solid sample is finely ground to a powder.[\[16\]](#)

- A small amount of the powdered sample is packed into the closed end of a capillary tube to a height of 2-3 mm.[\[17\]](#)[\[18\]](#)
- The capillary tube is placed into the heating block of the melting point apparatus.[\[15\]](#)[\[17\]](#)
- The sample is heated at a controlled rate. A rapid heating rate can be used initially, but the rate should be slowed to 1-2 °C per minute as the expected melting point is approached.[\[16\]](#)
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has turned into a clear liquid.[\[5\]](#)

Density Determination (Pycnometer Method)

A pycnometer, or density bottle, is a flask with a specific, accurately known volume, used to determine the density of a liquid with high precision.[\[8\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Apparatus:

- Pycnometer (density bottle)
- Analytical balance
- Thermostatic bath

Procedure:

- The empty, clean, and dry pycnometer is weighed on an analytical balance.[\[21\]](#)
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped.[\[19\]](#)
- The filled pycnometer is placed in a thermostatic bath to bring it to a constant, known temperature (e.g., 20 °C).[\[19\]](#)
- The stopper is inserted, and any excess liquid that overflows through the capillary is carefully wiped away.[\[19\]](#)
- The filled pycnometer is reweighed.

- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Viscosity Determination (Rotational Viscometer)

A rotational viscometer measures the torque required to rotate a spindle immersed in a fluid at a constant speed, which is then used to calculate the viscosity.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Apparatus:

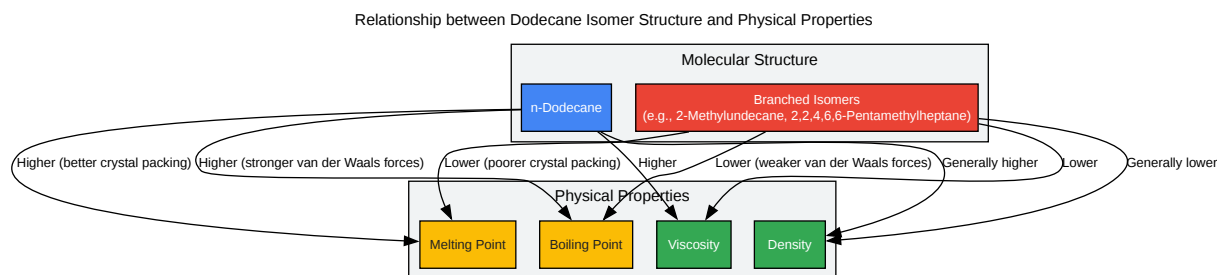
- Rotational viscometer
- Appropriate spindle for the expected viscosity range
- Beaker or sample container
- Thermostatic bath

Procedure:

- The appropriate spindle is selected and attached to the viscometer.[\[23\]](#)[\[24\]](#)
- The liquid sample is placed in a beaker, and the viscometer is positioned so that the spindle is immersed in the liquid to the marked level.[\[23\]](#)
- The sample is allowed to reach thermal equilibrium in a thermostatic bath.[\[24\]](#)
- The viscometer motor is started, and the spindle rotates at a set speed.[\[23\]](#)
- The instrument measures the torque required to maintain the set speed and displays the viscosity reading. The reading is allowed to stabilize before being recorded.[\[26\]](#)

Isomer Structure and Physical Properties

The relationship between the molecular structure of dodecane isomers and their physical properties can be visualized as a logical flow. Increased branching generally leads to a more compact, spherical shape, which affects intermolecular forces and, consequently, the physical properties.



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Caption: Logical flow of structural impact on physical properties of dodecane isomers.

Conclusion

The physical properties of dodecane isomers are significantly influenced by their molecular structure. As the degree of branching increases, the boiling point, melting point, density, and viscosity generally decrease compared to the linear n-dodecane. This is primarily due to the disruption of intermolecular van der Waals forces and the less efficient packing of branched molecules in the solid state. This comparative guide provides essential data and methodologies for researchers working with these compounds, highlighting the importance of isomeric purity in applications where specific physical properties are critical.

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- To cite this document: BenchChem. [A Comparative Analysis of the Physical Properties of Dodecane Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14559871#comparative-study-of-the-physical-properties-of-dodecane-isomers]

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